

What is the chemical structure of Isodimethoate

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Compound of Interest

Compound Name: *Isodimethoate*

Cat. No.: *B109192*

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An In-depth Technical Guide to Isodimethoate

This technical guide provides a comprehensive overview of **Isodimethoate**, an organophosphate compound relevant to researchers, scientists, and professionals in drug and pesticide development. This document details its chemical structure, physicochemical properties, analytical methodologies, and mechanism of action.

Chemical Identity and Structure

Isodimethoate is an isomer of the widely used organophosphate insecticide, Dimethoate, and is often found as an impurity in commercial Dimethoate formulations.^[1] It is also known to be a thermal decomposition product of Dimethoate.^[2]

Chemical Name (IUPAC): 2-[methoxy(methylsulfanyl)phosphoryl]sulfanyl-N-methylacetamide^[3]

Synonyms:

- O,S-Dimethyl S-(2-(methylamino)-2-oxoethyl) phosphorodithioate^{[1][4]}
- Phosphorodithioic acid, O,S-dimethyl S-[2-(methylamino)-2-oxoethyl] ester^{[3][5]}
- 2-Mercapto-N-methyl-acetamide S-Ester with O,S-Dimethyl Phosphorodithioate^[1]

Identifier	Value
CAS Number	3344-11-4[1][3][4][5][6]
Molecular Formula	C ₅ H ₁₂ NO ₃ PS ₂ [1][3][4][6]
Molecular Weight	229.26 g/mol [1]
Canonical SMILES	CNC(=O)CSP(=O)(OC)SC[1][3]
InChI Key	IRZFDJFTOCCEPS-UHFFFAOYSA-N[1][3]

Physicochemical Properties

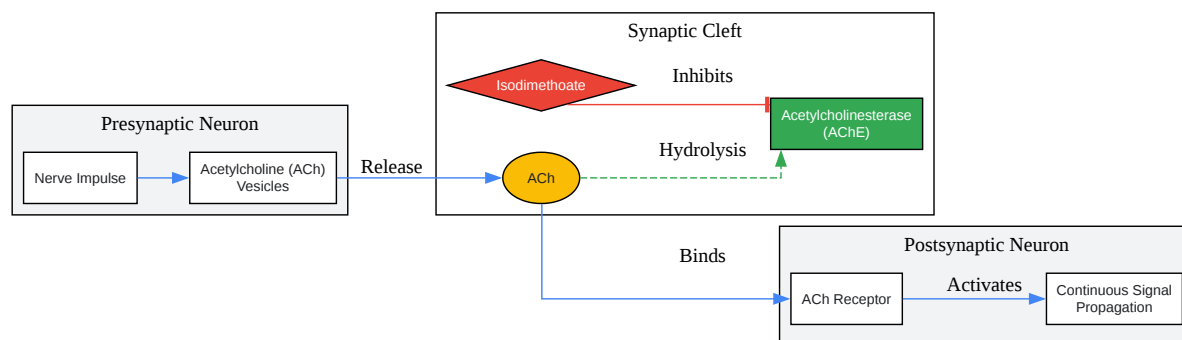
The following table summarizes the key physicochemical properties of **Isodimethoate**.

Property	Value	Source(s)
Physical Form	Colourless to Off-White Solid	[1]
Stability	Moisture Sensitive	[1]
Storage Conditions	Powder: 2 years at -20°C; In DMSO: 2 weeks at 4°C, 6 months at -80°C	[2]

Mechanism of Action: Acetylcholinesterase Inhibition

Isodimethoate, like its parent compound Dimethoate, is a neurotoxic agent that functions as a direct inhibitor of acetylcholinesterase (AChE), an enzyme critical for the proper functioning of the central nervous system.[1][7][8] AChE is responsible for hydrolyzing the neurotransmitter acetylcholine (ACh) in the synaptic cleft, thereby terminating the nerve signal.

The inhibitory action of **Isodimethoate** leads to the accumulation of acetylcholine in the synapse, resulting in continuous stimulation of cholinergic receptors. This overstimulation disrupts normal nerve function, leading to the toxic effects observed in insects and mammals. [8] Specifically, **Isodimethoate** reacts with human red blood cell acetylcholinesterase, rendering a portion of the enzyme non-reactivatable.[1]



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Mechanism of Acetylcholinesterase Inhibition by **Isodimethoate**.

Analytical Methodology

The quantification of **Isodimethoate**, particularly as an impurity in Dimethoate technical materials and formulations, can be achieved using reverse-phase high-performance liquid chromatography (HPLC) with UV detection.[9]

Experimental Protocol: HPLC Analysis of Isodimethoate

Objective: To determine the concentration of **Isodimethoate** in a technical sample.

1. Reagents and Materials:

- **Isodimethoate** analytical standard
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Sample of technical Dimethoate

2. Instrumentation:

- High-Performance Liquid Chromatograph (HPLC) system equipped with:
 - UV detector
 - ODS2 column (or equivalent C18 column)
 - Autosampler and injector
 - Data acquisition and processing software

3. Chromatographic Conditions:

- Mobile Phase: A suitable gradient or isocratic mixture of acetonitrile and water.
- Column: ODS2 reverse-phase column.
- Detection: UV spectrophotometer at a specified wavelength.
- Flow Rate: Appropriate for the column dimensions.
- Injection Volume: Typically 10-20 μL .

4. Standard Preparation:

- Accurately weigh a known amount of **Isodimethoate** analytical standard.
- Dissolve in a known volume of 10% acetonitrile in the mobile phase solvent A to create a stock solution.^[9]
- Perform serial dilutions of the stock solution to prepare a series of calibration standards of known concentrations.^[9]

5. Sample Preparation:

- Accurately weigh approximately 3 g of the technical Dimethoate sample into a sample bottle.^[9]

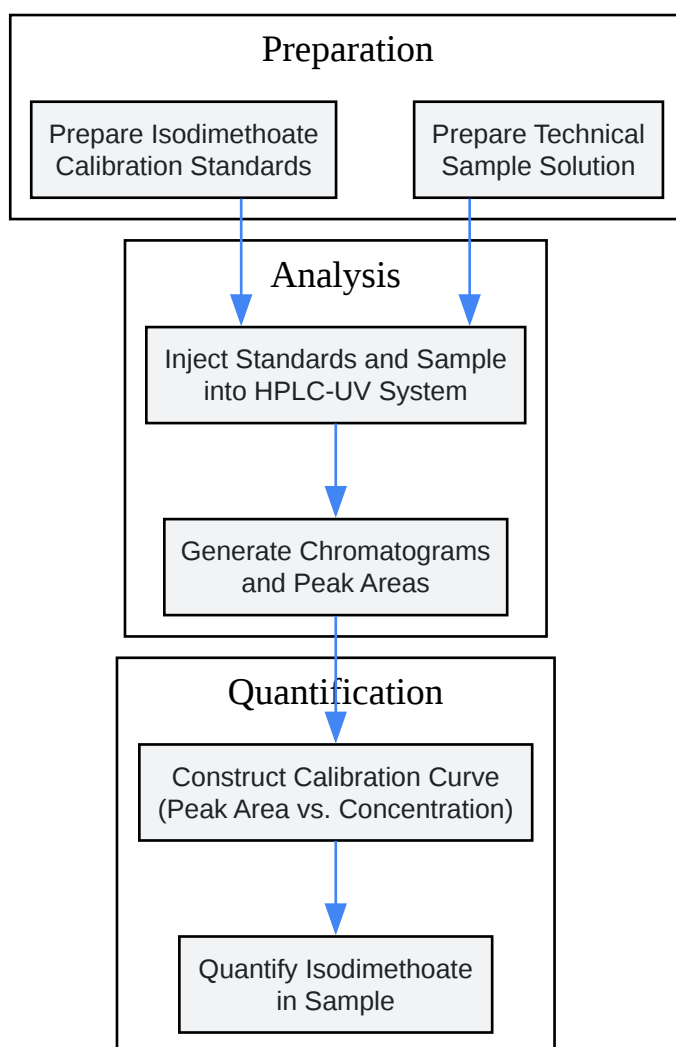
- Add 10 mL of 10% acetonitrile in mobile phase solvent A, weigh again, and mix thoroughly. [\[9\]](#)
- This solution is then ready for injection into the HPLC system.

6. Analysis:

- Inject the prepared calibration standards into the HPLC system to generate a calibration curve by plotting peak area against concentration.
- Inject the prepared sample solution into the HPLC system.
- Identify the **Isodimethoate** peak in the sample chromatogram based on the retention time of the analytical standard.
- Quantify the amount of **Isodimethoate** in the sample by comparing its peak area to the calibration curve.

7. Data Interpretation:

- The concentration of **Isodimethoate** in the original sample is calculated using the data from the calibration curve and the initial sample weight and dilution factor.



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General workflow for the HPLC analysis of **Isodimethoate**.

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